

An In-depth Technical Guide to N-Acetyl-D-glucosamine-13C-3

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Compound of Interest

Compound Name: N-Acetyl-D-glucosamine-13C-3

Cat. No.: B12398484

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **N-Acetyl-D-glucosamine-13C-3**, a stable isotope-labeled monosaccharide crucial for advancements in metabolic research and drug development. This document details its chemical properties, identifies key suppliers, and outlines its significant applications, particularly in metabolic flux analysis and the study of O-GlcNAc cycling.

Core Compound Details

N-Acetyl-D-glucosamine-13C-3 is a derivative of N-Acetyl-D-glucosamine where the carbon atom at the third position of the glucosamine ring is replaced with a stable carbon-13 (^{13}C) isotope. This isotopic labeling allows for the precise tracing of the molecule through various metabolic pathways without interfering with biological processes.

CAS Number: 478529-39-4[1]

Quantitative Data Summary

For ease of comparison, the following table summarizes the key quantitative data for **N-Acetyl-D-glucosamine-13C-3**.

Property	Value	Reference
CAS Number	478529-39-4	[1]
Molecular Formula	C ₇ ¹³ CH ₁₅ NO ₆	MedChemExpress
Molecular Weight	~222.20 g/mol	Santa Cruz Biotechnology
Appearance	White to off-white solid	General Supplier Information
Purity	Typically ≥98%	General Supplier Information
Storage	-20°C	General Supplier Information

Key Suppliers

Several reputable suppliers specialize in isotopically labeled compounds and offer **N-Acetyl-D-glucosamine-13C-3**. Researchers are advised to request a certificate of analysis from their chosen supplier to ensure the quality and isotopic enrichment of the compound.

- MedChemExpress: A prominent supplier of a wide range of research chemicals and biochemicals, including various isotopically labeled compounds.[1]
- Omicron Biochemicals, Inc.: Specializes in the custom synthesis of stable isotope-labeled carbohydrates, nucleosides, and their derivatives.
- Santa Cruz Biotechnology, Inc.: A leading provider of biochemicals for life science research.

Applications in Research and Development

The primary utility of **N-Acetyl-D-glucosamine-13C-3** lies in its application as a tracer in metabolic studies. The ¹³C label enables researchers to track the incorporation and conversion of this sugar derivative in cellular processes using techniques such as mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.

Metabolic Flux Analysis

Metabolic flux analysis (MFA) is a powerful technique used to quantify the rates of metabolic reactions within a biological system. By introducing ¹³C-labeled substrates like **N-Acetyl-D-glucosamine-13C-3**, scientists can trace the flow of carbon atoms through metabolic networks.

This provides a detailed understanding of cellular metabolism under various physiological and pathological conditions. The data generated from these studies are invaluable for identifying metabolic bottlenecks, elucidating drug mechanisms of action, and discovering novel therapeutic targets.

Investigating O-GlcNAc Cycling

O-GlcNAcylation is a dynamic post-translational modification where a single N-acetylglucosamine molecule is attached to serine or threonine residues of nuclear and cytoplasmic proteins. This process, known as O-GlcNAc cycling, is crucial for regulating a multitude of cellular processes, including signal transduction, transcription, and protein stability. Dysregulation of O-GlcNAc cycling has been implicated in several diseases, including cancer, diabetes, and neurodegenerative disorders.^{[2][3][4][5]}

N-Acetyl-D-glucosamine-13C-3 serves as a vital tool for studying the dynamics of O-GlcNAcylation. By labeling the pool of UDP-GlcNAc, the donor substrate for O-GlcNAc transferase (OGT), researchers can monitor the turnover rates of this modification on specific proteins and gain insights into the intricate interplay between metabolism and cellular signaling.

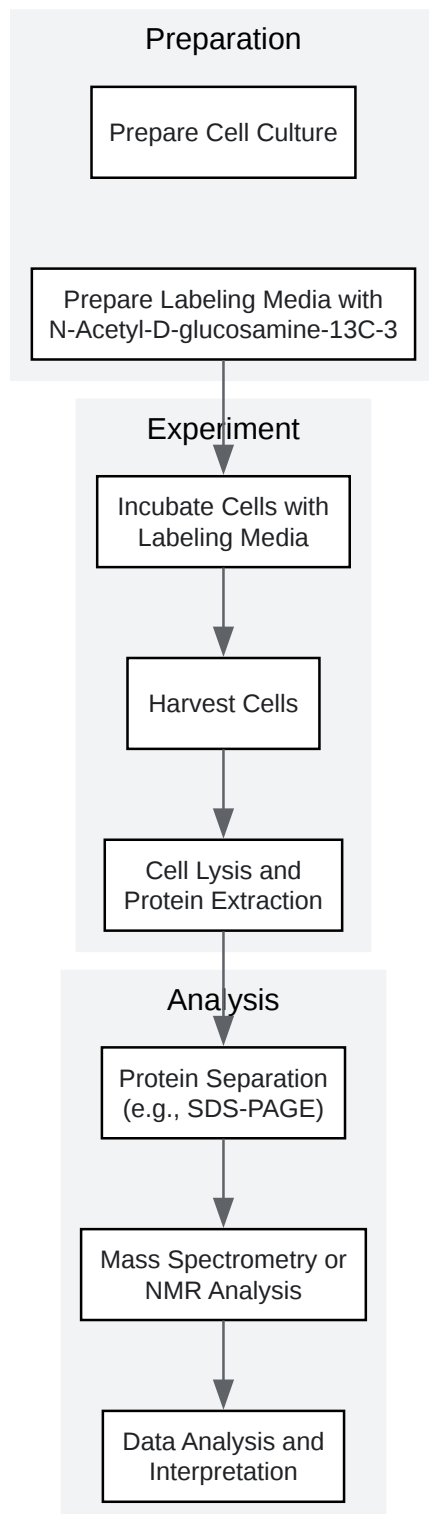
Experimental Protocols and Methodologies

The following sections provide a generalized workflow and a conceptual signaling pathway relevant to the use of **N-Acetyl-D-glucosamine-13C-3** in metabolic labeling studies.

General Metabolic Labeling Workflow

This workflow outlines the fundamental steps for a typical metabolic labeling experiment using **N-Acetyl-D-glucosamine-13C-3**. Specific parameters such as cell type, incubation time, and concentration of the labeled substrate should be optimized for each experimental system.

General Metabolic Labeling Workflow

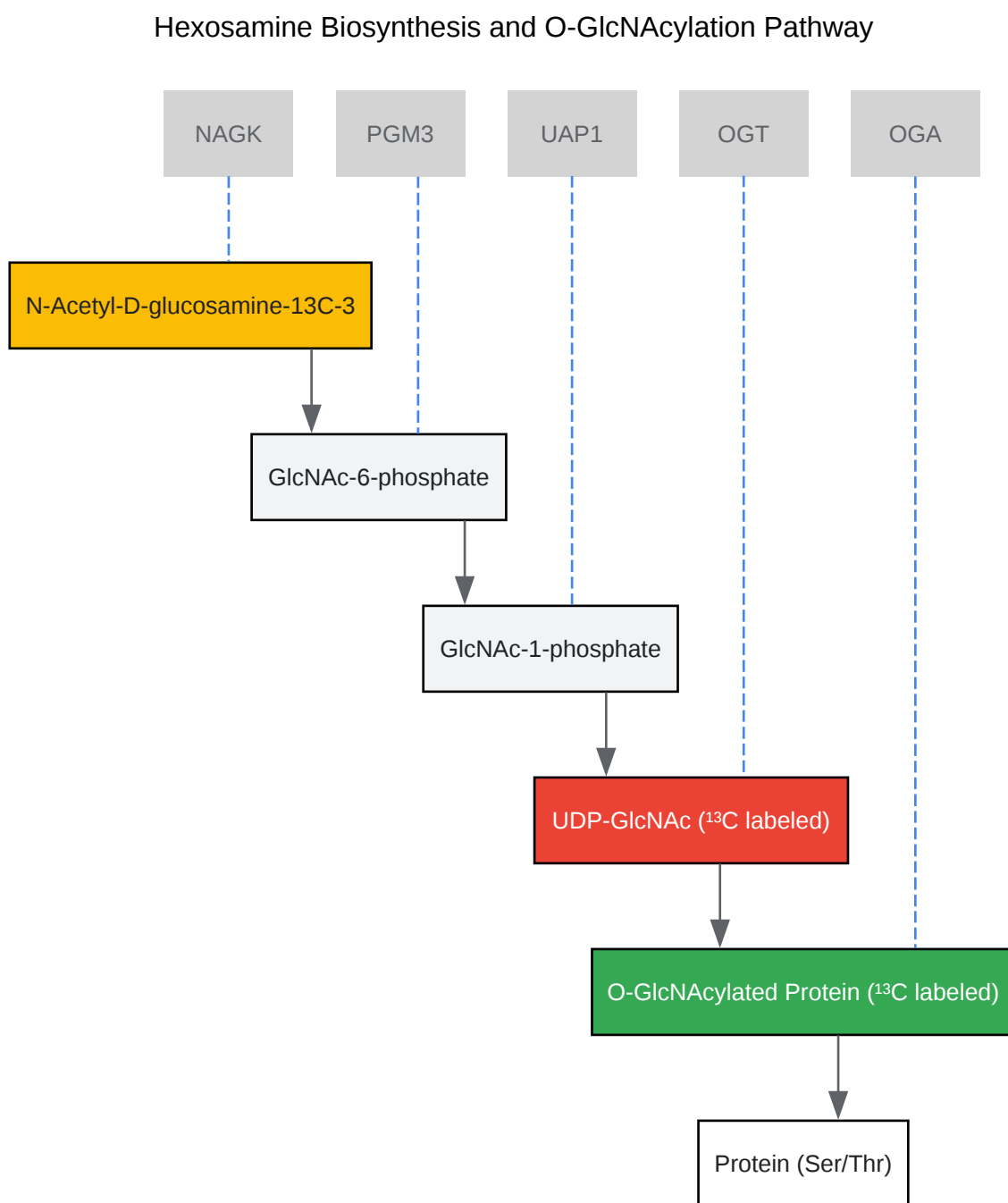


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A generalized workflow for metabolic labeling experiments.

Hexosamine Biosynthesis and O-GlcNAcylation Pathway

The diagram below illustrates the entry of N-Acetyl-D-glucosamine into the hexosamine biosynthesis pathway, leading to the formation of UDP-GlcNAc and subsequent protein O-GlcNAcylation. The position of the ^{13}C label from **N-Acetyl-D-glucosamine-13C-3** is highlighted.



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Entry of labeled GlcNAc into the O-GlcNAcylation cycle.

This guide serves as a foundational resource for researchers embarking on studies involving **N-Acetyl-D-glucosamine-13C-3**. For specific applications and detailed experimental procedures, consulting peer-reviewed literature and the technical documentation provided by suppliers is highly recommended.

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